

Technical Guide: Physicochemical Properties of (1H-indol-5-yl)methanol

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Compound of Interest

Compound Name: (1H-indol-5-yl)methanol

Cat. No.: B086272

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This technical guide provides an in-depth overview of the melting point and solubility of **(1H-indol-5-yl)methanol**, a key indole derivative. The information herein is intended to support research and development activities by providing essential physicochemical data and standardized experimental protocols.

Core Physicochemical Properties

(1H-indol-5-yl)methanol (CAS No: 1075-25-8) is a solid, organic compound with the molecular formula C₉H₉NO.^{[1][2]} Its properties are of significant interest in medicinal chemistry and materials science. A summary of its key quantitative data is presented below.

Property	Value	Source
Melting Point	66-70 °C	^{[1][2]}
Molecular Weight	147.17 g/mol	^{[1][3]}
Molecular Formula	C ₉ H ₉ NO	^{[1][2]}
XLogP3	0.96	^[2]
Predicted Boiling Point	360.6 ± 17.0 °C	^{[1][2]}
Predicted Density	1.272 ± 0.06 g/cm ³	^{[1][2]}

Solubility Profile

Specific quantitative solubility data for **(1H-indol-5-yl)methanol** is not readily available in the literature. However, the solubility of the parent compound, indole, provides some insight. Indole is sparingly soluble in water but highly soluble in methanol.^[4] The presence of the hydroxymethyl group on **(1H-indol-5-yl)methanol** is expected to increase its polarity and may enhance its aqueous solubility compared to indole. The predicted XLogP3 value of 0.96 suggests a degree of lipophilicity, indicating probable solubility in various organic solvents.^[2]

A systematic approach to determining the solubility of **(1H-indol-5-yl)methanol** in different solvents is outlined in the experimental protocols section.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting point and solubility of **(1H-indol-5-yl)methanol**.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range of a solid organic compound using a melting point apparatus.^{[5][6]} Pure substances typically exhibit a sharp melting point range of 0.5-1.0°C.^[6]

Apparatus and Materials:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Thiele tube)
- Capillary tubes (sealed at one end)
- **(1H-indol-5-yl)methanol**, finely powdered
- Spatula
- Mortar and pestle (if sample is not already powdered)
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the **(1H-indol-5-yl)methanol** sample is completely dry and in a fine powdered form. If necessary, gently grind the crystals in a mortar and pestle.
- Packing the Capillary Tube: Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube. Tap the sealed end of the tube on a hard surface to compact the sample to a height of 2-3 mm.
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.
- Approximate Melting Point Determination: If the approximate melting point is unknown, perform a rapid heating run (10-20 °C/minute ramp rate) to get a preliminary value.^[7]
- Accurate Melting Point Determination:
 - Allow the apparatus to cool to at least 20°C below the approximate melting point.
 - Place a new capillary tube with the sample into the apparatus.
 - Set the heating rate to a slow ramp of 1-2 °C per minute.
 - Observe the sample closely through the viewing magnifier.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Repeat: For accuracy, repeat the measurement at least twice with fresh samples. The results should be consistent.

Solubility Determination (Qualitative Analysis)

This protocol provides a systematic workflow to determine the solubility of **(1H-indol-5-yl)methanol** in various solvents, which can indicate the presence of certain functional groups.
^{[8][9]}

Apparatus and Materials:

- Small test tubes
- Vortex mixer or stirring rods
- **(1H-indol-5-yl)methanol**
- Solvents: Deionized water, diethyl ether, 5% w/v Sodium Hydroxide (NaOH) solution, 5% w/v Sodium Bicarbonate (NaHCO₃) solution, 5% w/v Hydrochloric Acid (HCl) solution.

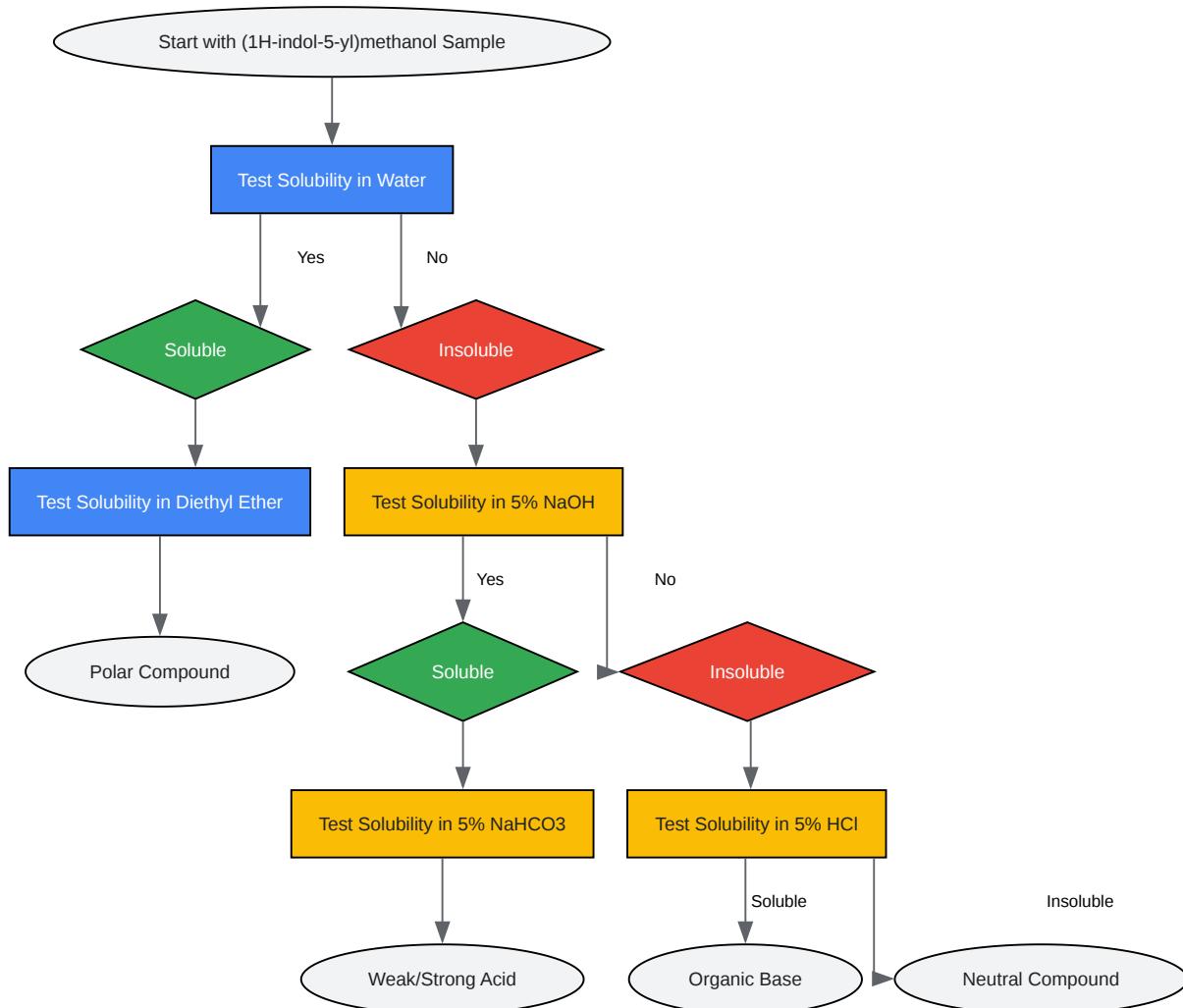
Procedure:

- Water Solubility:
 - Place approximately 25 mg of **(1H-indol-5-yl)methanol** into a small test tube.
 - Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition. [8]
 - Observe if the compound dissolves completely. Record as "soluble" or "insoluble".
- Ether Solubility (if water-soluble):
 - Place 25 mg of the compound in a test tube and add 0.75 mL of diethyl ether in portions, shaking after each addition.[8]
 - Record the solubility.
- 5% NaOH Solubility (if water-insoluble):
 - Place 25 mg of the compound in a test tube and add 0.75 mL of 5% NaOH solution in portions, shaking after each addition.
 - If it dissolves, the compound is likely an organic acid.
- 5% NaHCO₃ Solubility (if NaOH soluble):
 - Place 25 mg of the compound in a test tube and add 0.75 mL of 5% NaHCO₃ solution.

- Vigorous bubbling or dissolution indicates a strong organic acid. Lack of dissolution suggests a weak organic acid.[9]
- 5% HCl Solubility (if insoluble in water and NaOH):
 - Place 25 mg of the compound in a test tube and add 0.75 mL of 5% HCl solution in portions, shaking after each addition.
 - If it dissolves, the compound is likely an organic base.[8]

Visualized Workflow

The following diagram illustrates the logical workflow for the qualitative solubility testing protocol.

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Caption: Logical workflow for qualitative solubility analysis.

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References

- 1. INDOLE-5-METHANOL | 1075-25-8 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. (1H-indol-5-yl)methanol | C9H9NO | CID 2773458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. On the positional and orientational order of water and methanol around indole: a study on the microscopic origin of solubility - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 5. westlab.com [westlab.com]
- 6. SSERC | Melting point determination [sserc.org.uk]
- 7. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. www1.udel.edu [www1.udel.edu]
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